

CGI-1746 Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CGI-1746
CAS No.: 910232-84-7
Cat. No.: B1684438

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This technical support guide provides detailed information on the solubility of the Bruton's tyrosine kinase (BTK) inhibitor, **CGI-1746**, in dimethyl sulfoxide (DMSO) and ethanol. It is designed to assist researchers, scientists, and drug development professionals in preparing and handling this compound for experimental use.

Solubility Data

The solubility of **CGI-1746** can vary between different batches and suppliers. The following table summarizes the reported solubility data in DMSO and ethanol. It is crucial to consult the certificate of analysis for batch-specific information.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source(s)
DMSO	≥ 29 mg/mL	Not specified	[1]
≥ 50 mg/mL	86.25 mM	[2]	
25 mg/mL	Not specified	[3]	
2.9 mg/mL	5 mM	[4]	
100 - 250 mg/mL	172.5 - 431.26 mM	[5]	
Ethanol	11.59 mg/mL	20 mM	[6][4]
≥ 6.72 mg/mL	Not specified		
0.25 mg/mL	Not specified	[3]	
33 - 100 mg/mL	Not specified	[5]	

Note: The molecular weight of **CGI-1746** is 579.7 g/mol .[6][4]

Experimental Protocols

Preparing a CGI-1746 Stock Solution

This protocol outlines the steps for preparing a stock solution of **CGI-1746**.

Materials:

- **CGI-1746** powder
- Anhydrous DMSO or ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

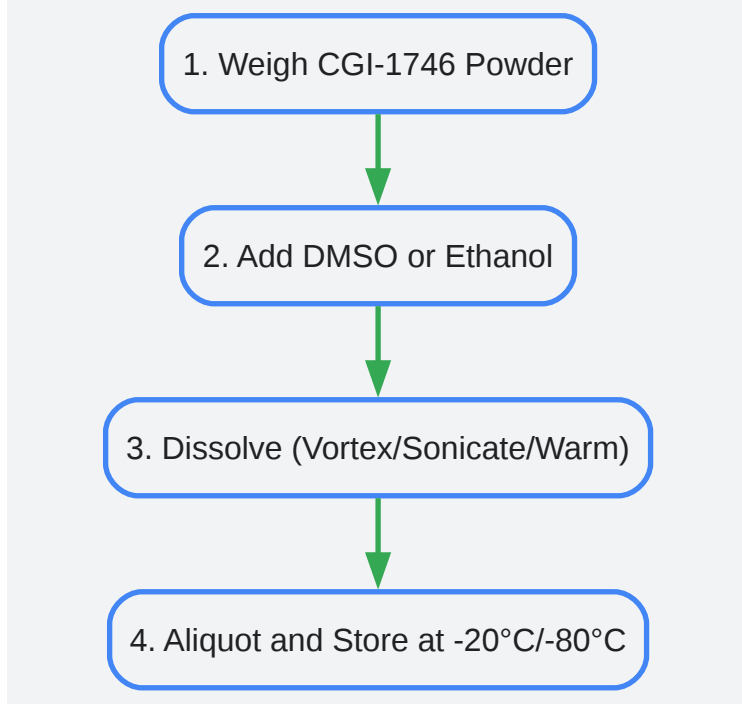
- Warming block or water bath (optional)

Procedure:

- Weigh the Compound: Accurately weigh the desired amount of **CGI-1746** powder in a sterile microcentrifuge tube.
- Add Solvent: Add the calculated volume of DMSO or ethanol to achieve the target concentration.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 10-15 minutes.[\[1\]](#)
 - Gentle warming to 37°C can also aid dissolution.[\[1\]](#)
- Storage: Once the compound is fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.
[\[2\]](#)

Below is a diagram illustrating the workflow for preparing a **CGI-1746** stock solution.

CGI-1746 Stock Solution Preparation Workflow



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Caption: Workflow for preparing a **CGI-1746** stock solution.

Troubleshooting and FAQs

This section addresses common issues encountered when working with **CGI-1746**.

Q1: My **CGI-1746** is not dissolving completely in DMSO/ethanol.

A1: Solubility can be influenced by the purity of the compound and the solvent. Here are some troubleshooting steps:

- Increase Agitation: Continue to vortex or sonicate the solution for a longer duration.[\[1\]](#)
- Gentle Warming: Warm the solution to 37°C.[\[1\]](#)
- Use Fresh Solvent: Ensure you are using anhydrous (water-free) DMSO, as moisture can reduce solubility.[\[2\]](#)[\[5\]](#)

- Check the Certificate of Analysis: The solubility can vary between batches. Confirm the recommended solvent and concentration for your specific lot of **CGI-1746**.

Q2: The **CGI-1746** precipitated out of solution when I diluted my DMSO stock in aqueous media.

A2: This is a common occurrence for hydrophobic compounds. Here are some strategies to mitigate this:

- Optimize Final DMSO Concentration: Most cell lines can tolerate up to 0.5% DMSO. Try to keep the final DMSO concentration in your aqueous solution as high as is permissible for your experiment.[\[7\]](#)
- Serial Dilutions: Perform serial dilutions in your aqueous buffer rather than a single large dilution step.
- Pluronic F-68: Consider the use of surfactants like Pluronic F-68 in your final aqueous solution to improve compound stability.

Q3: What are the recommended storage conditions for **CGI-1746** stock solutions?

A3: For long-term storage, it is recommended to store aliquoted DMSO stock solutions at -80°C for up to two years or -20°C for up to one year.[\[2\]](#) Avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[\[2\]](#)

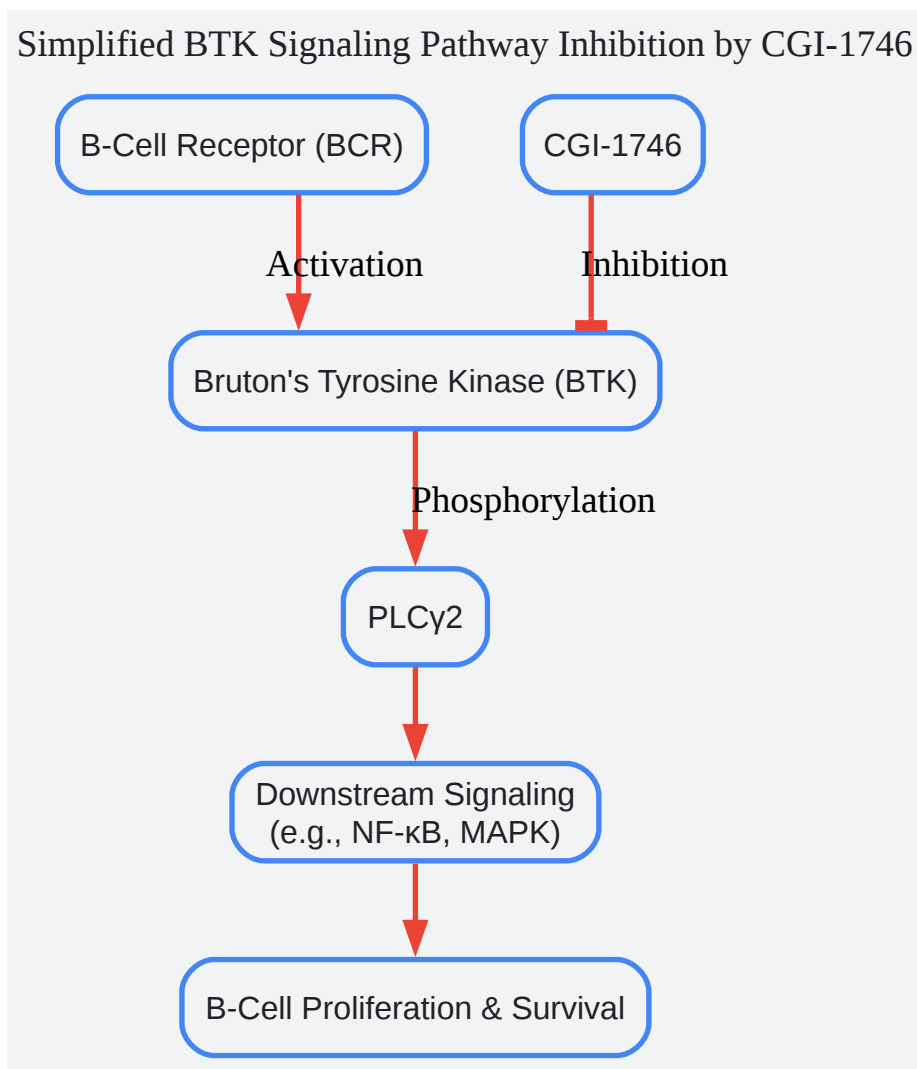
Q4: Can I store my **CGI-1746** solution at room temperature?

A4: It is not recommended to store **CGI-1746** solutions at room temperature for extended periods. While some compounds in DMSO are stable for months, it is best practice to store stock solutions frozen to ensure compound integrity.[\[8\]](#) If a solution is needed for a full day of experiments, it should be kept on ice when not in use.[\[7\]](#)

Signaling Pathway

CGI-1746 is a potent and selective inhibitor of Bruton's tyrosine kinase (BTK).[\[1\]](#)[\[6\]](#) BTK is a key component of the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell

development, proliferation, and survival. The diagram below illustrates the simplified signaling pathway inhibited by **CGI-1746**.



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Caption: **CGI-1746** inhibits BTK, blocking downstream signaling.

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